

Essential Guide to the Proper Disposal of 14:0 EPC Chloride

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Compound of Interest

Compound Name: 14:0 EPC chloride

Cat. No.: B11932884

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This document provides comprehensive guidance on the safe and compliant disposal of **14:0 EPC chloride** (1,2-dimyristoyl-sn-glycero-3-ethylphosphocholine chloride), a cationic lipid commonly utilized in the formulation of liposomes for drug delivery applications. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

For easy reference, the key quantitative data for **14:0 EPC chloride** are summarized in the table below.

Property	Value
CAS Number	186492-53-5[1][2]
Molecular Formula	C ₃₈ H ₇₇ ClNO ₈ P[1][3]
Molecular Weight	742.45 g/mol [1][2][3]
Form	Powder[2]
Storage Temperature	-20°C[2][4]
Purity	>99%[2]

Health and Safety Information

While 14:0 EPC is noted for its low toxicity and biodegradability, it is crucial to handle it with care.[2][5][6] The material can be destructive to mucous membranes, the upper respiratory tract, eyes, and skin.[7] Symptoms of exposure may include a cough, shortness of breath, headache, and nausea.[7]

Personal Protective Equipment (PPE):

- Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[8]
- Eye Protection: Use safety glasses or goggles.
- Skin and Body Protection: Wear a lab coat.
- Respiratory Protection: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas.[8]

Step-by-Step Disposal Protocol

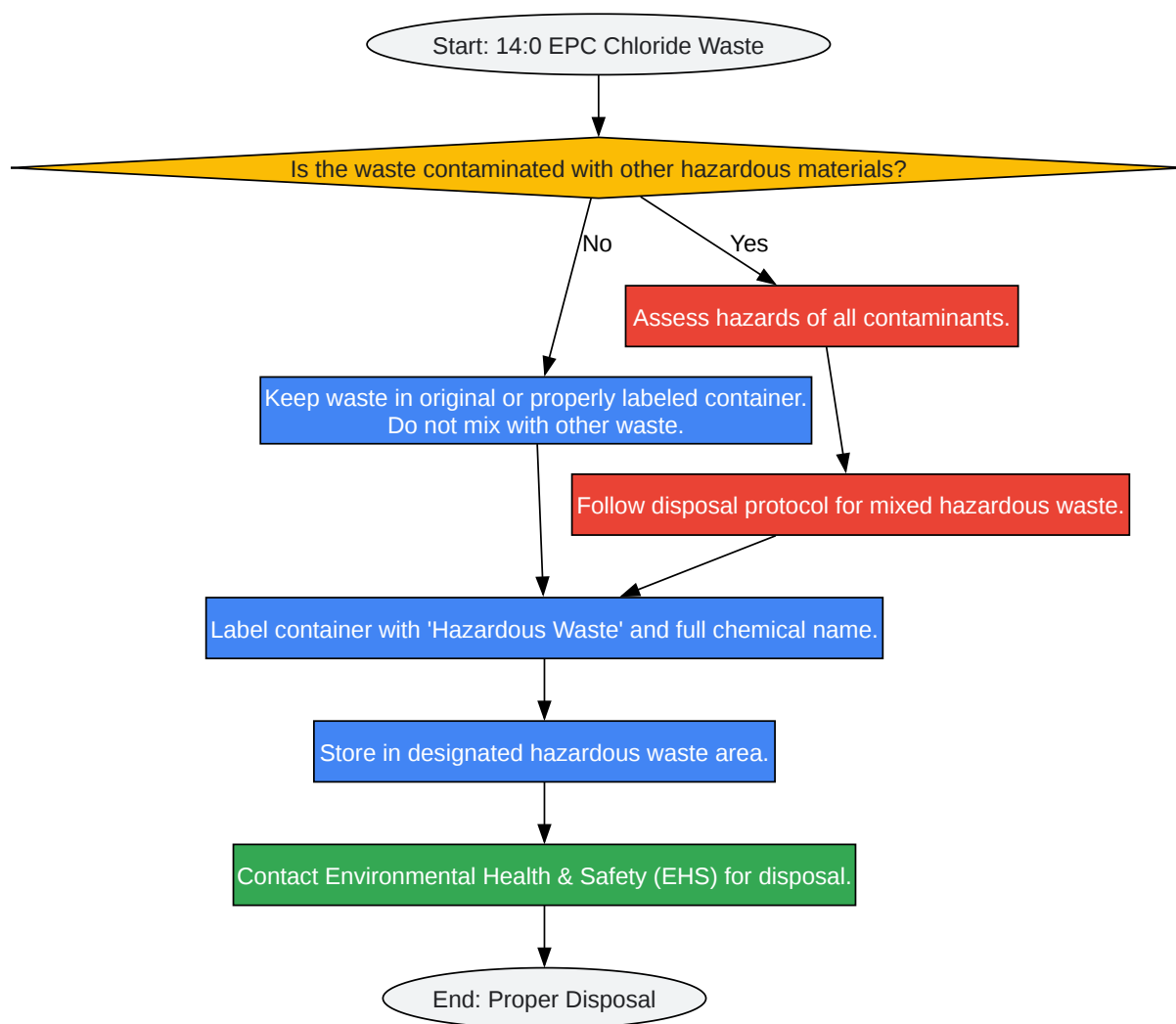
The disposal of **14:0 EPC chloride** must be conducted in accordance with all national and local regulations.[7] The following protocol provides a general framework for proper disposal.

- Initial Assessment:
 - Determine if the **14:0 EPC chloride** waste is contaminated with any other hazardous materials.
 - If contaminated, the disposal procedure must account for the hazards of all constituents.
- Containerization:
 - Leave the chemical waste in its original container whenever possible.[7]
 - If transferring is necessary, use a clearly labeled, sealed, and appropriate waste container. The container should be resistant to corrosion.[7]
 - Do not mix **14:0 EPC chloride** waste with other waste streams.[7]
- Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "1,2-dimyristoyl-sn-glycero-3-ethylphosphocholine chloride".
- Include the date of waste generation.
- Storage:
 - Store the waste container in a designated hazardous waste accumulation area.
 - This area should be secure and away from general laboratory traffic.
- Waste Disposal:
 - Dispose of the contents and the container through an approved waste disposal plant.^[7]
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
 - Handle uncleaned containers as you would the product itself.^[7]
- Spill Management:
 - In the event of a spill, avoid substance contact and ensure the area is well-ventilated.^[7]
 - Do not let the product enter drains.^{[7][8]}
 - Absorb the spillage with a liquid-absorbent material (e.g., Chemizorb®).^[7]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.^[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **14:0 EPC chloride**.



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Caption: Disposal workflow for **14:0 EPC chloride**.

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